

Malononitrile: A Comprehensive Technical Guide to Safety, Handling, and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Malononitrile**

Cat. No.: **B047326**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Malononitrile ($\text{CH}_2(\text{CN})_2$), also known as propanedinitrile, is a highly reactive and versatile chemical intermediate crucial in the synthesis of a wide array of pharmaceuticals, dyes, and agricultural chemicals. However, its utility is matched by its significant toxicity and hazardous nature. This technical guide provides an in-depth overview of the safety protocols, proper handling procedures, and storage requirements for **malononitrile**. It is intended to serve as an essential resource for laboratory personnel, ensuring a safe and compliant research environment. This document includes a summary of toxicological data, detailed experimental methodologies for toxicity assessment, and visual workflows for critical safety procedures.

Hazard Identification and Classification

Malononitrile is a white to light yellow crystalline solid that is classified as acutely toxic.[1][2] It is harmful if swallowed, inhaled, or absorbed through the skin.[3][4] Upon heating or in the event of a fire, it can produce highly toxic fumes, including hydrogen cyanide and nitrogen oxides.[1][5]

GHS Hazard Statements:

- H301: Toxic if swallowed.[3][4]

- H311: Toxic in contact with skin.[3][4]
- H331: Toxic if inhaled.[3][4]
- H410: Very toxic to aquatic life with long lasting effects.[3][4]

Toxicological Data

The toxicity of **malononitrile** is primarily attributed to its in vivo metabolism, which can release cyanide.[6] Cyanide is a potent inhibitor of cellular respiration. The following tables summarize the key toxicological data for **malononitrile**.

Table 1: Acute Toxicity Data

Route of Exposure	Species	Value	Reference
Oral LD50	Rat	14 mg/kg	[7]
Dermal LD50	Rat	350 mg/kg	[7]

| Inhalation LC50 | Rat | 57 ppm (2 h) |[7] |

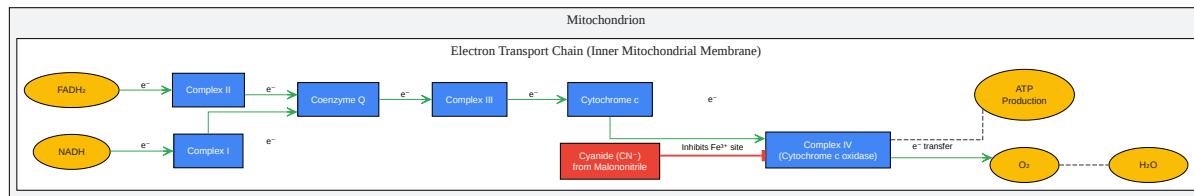
Table 2: Physical and Chemical Properties

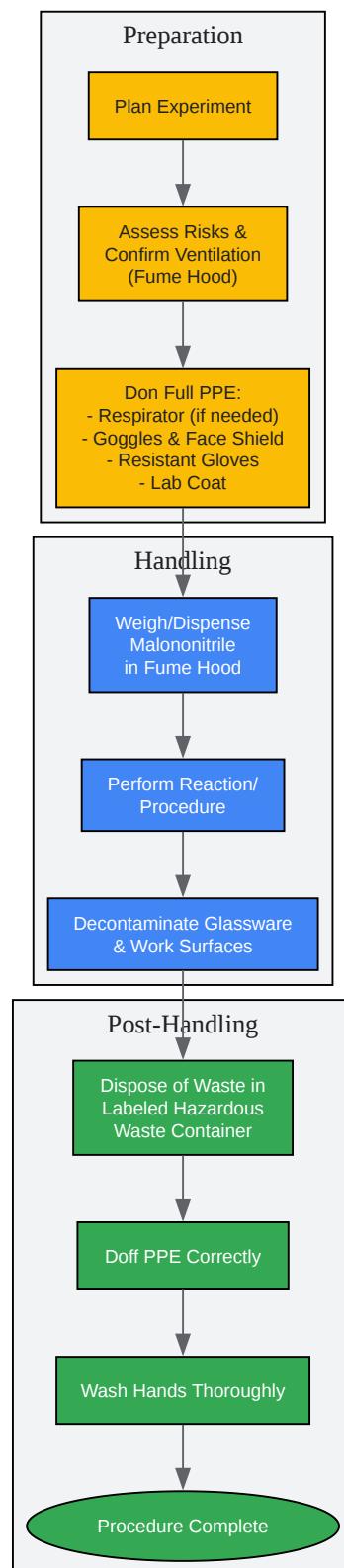
Property	Value	Reference
Molecular Formula	C₃H₂N₂	[2][8]
Molecular Weight	66.06 g/mol	[2]
Appearance	White to light yellow crystalline solid	[1]
Melting Point	30-32 °C (86-90 °F)	[7]
Boiling Point	220 °C (428 °F)	[9]
Solubility in Water	133 g/L at 20 °C	

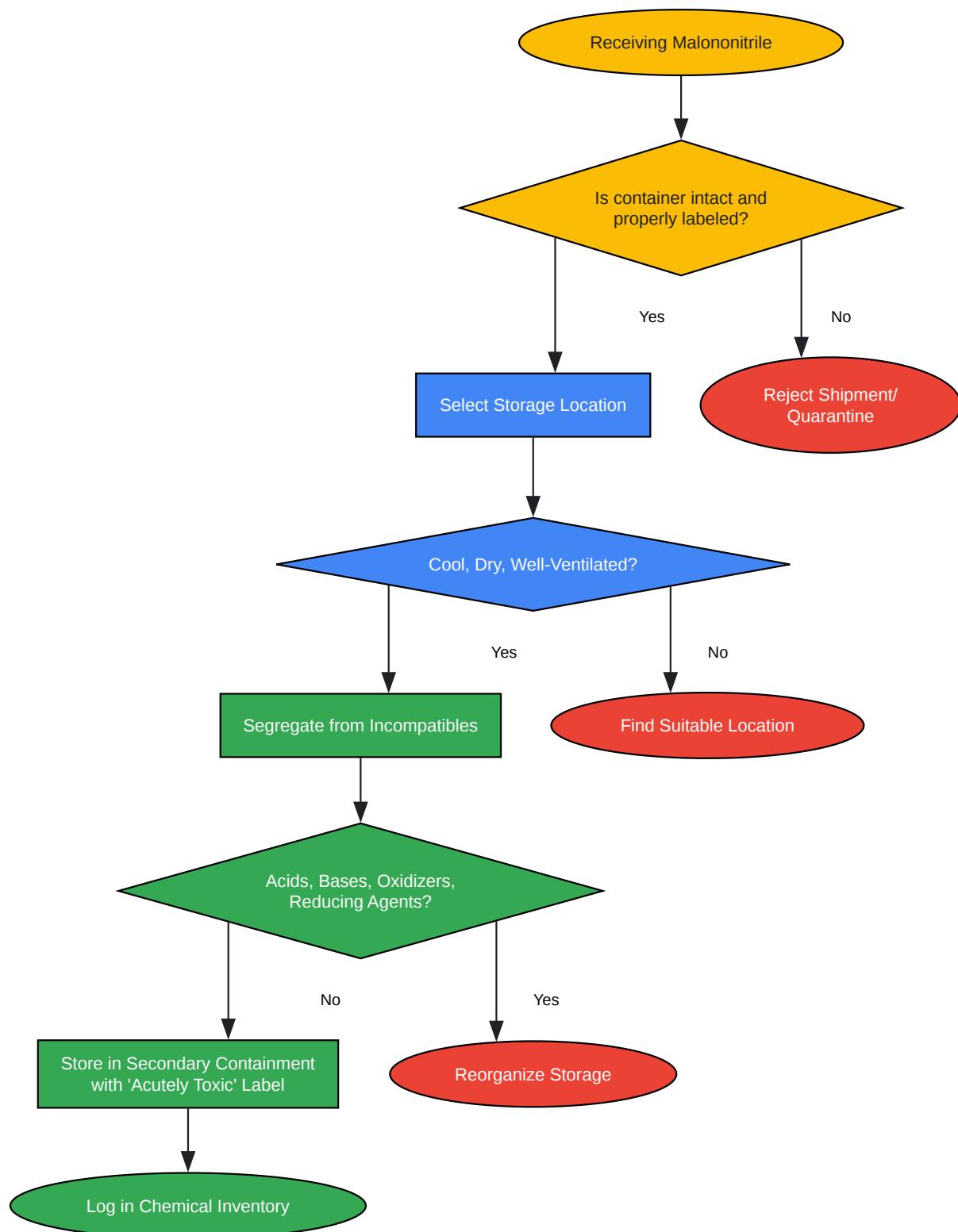
| Vapor Pressure | 0.200 mm Hg @ 25 °C | |

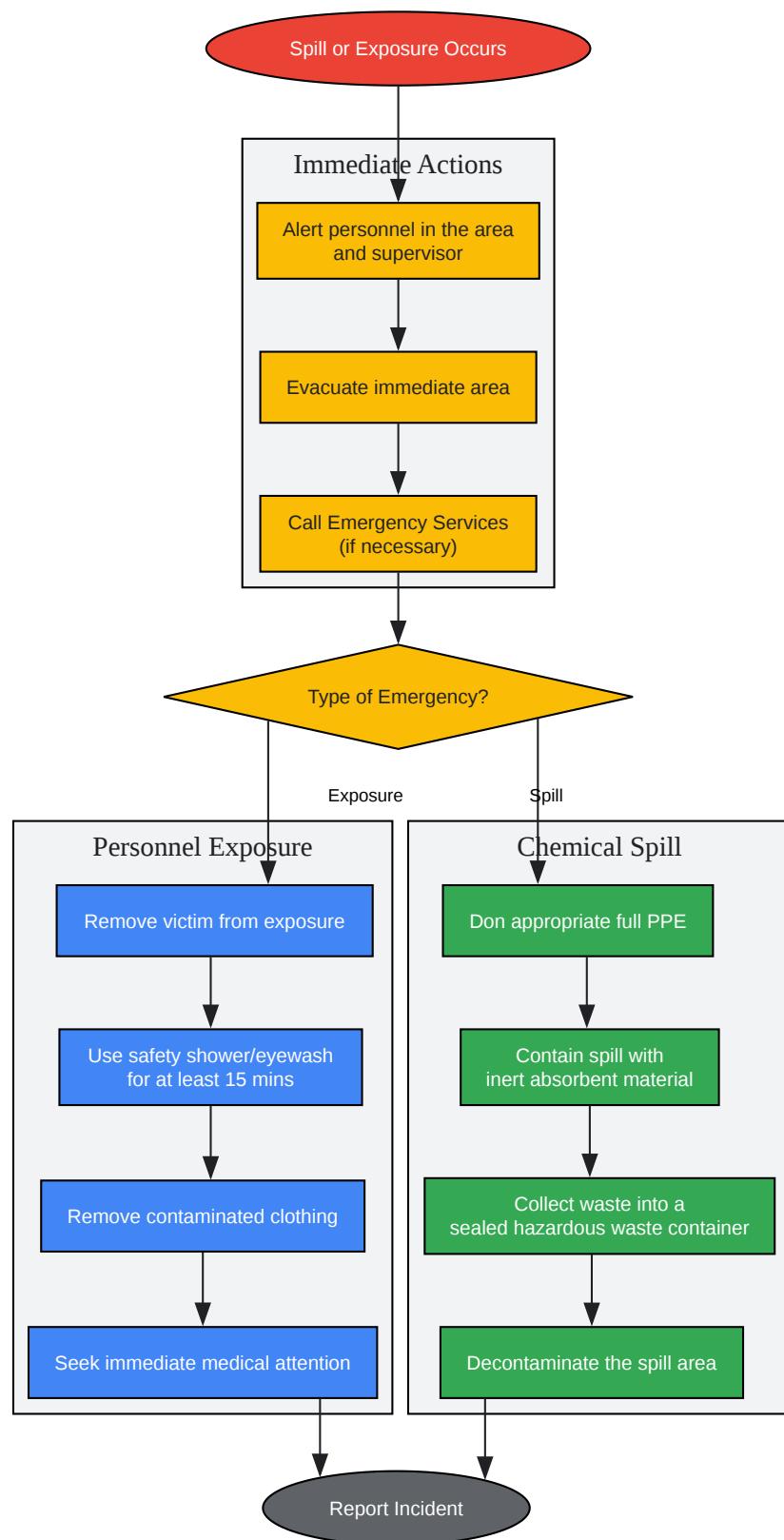
Mechanism of Toxicity: Inhibition of Cellular Respiration

The primary mechanism of **malononitrile**'s acute toxicity is the metabolic release of the cyanide ion (CN^-). Cyanide is a potent and rapid-acting cellular poison that targets the mitochondrial electron transport chain. Specifically, it binds to the ferric (Fe^{3+}) ion in the heme α_3 group of Cytochrome c oxidase (Complex IV).[3][5][10][11] This binding reversibly inhibits the enzyme, preventing the transfer of electrons to oxygen, the final electron acceptor in the chain.[10][11] The interruption of this process halts aerobic respiration and the production of ATP, leading to cellular hypoxia and rapid cell death. Tissues with high oxygen demands, such as the central nervous system and the heart, are particularly vulnerable.[11]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. multichemindia.com [multichemindia.com]
- 2. lobachemie.com [lobachemie.com]
- 3. academic.oup.com [academic.oup.com]
- 4. suvchemlaboratorychemicals.com [suvchemlaboratorychemicals.com]
- 5. Interaction of cyanide and nitric oxide with cytochrome c oxidase: implications for acute cyanide toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. The poison cyanide binds to an electron carrier within the electr... | Study Prep in Pearson+ [pearson.com]
- 11. homework.study.com [homework.study.com]
- To cite this document: BenchChem. [Malononitrile: A Comprehensive Technical Guide to Safety, Handling, and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b047326#malononitrile-safety-handling-and-storage-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com